

# Commercial Suppliers and Technical Guide for 2,6-Difluorophenyl Isothiocyanate

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## Compound of Interest

Compound Name: 2,6-Difluorophenyl isothiocyanate

Cat. No.: B1350952

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2,6-Difluorophenyl isothiocyanate**, a versatile reagent in organic synthesis and a compound of interest for its potential biological activities. This document details commercially available sources, provides key physicochemical data, outlines experimental protocols for its synthesis and application, and explores the signaling pathways modulated by isothiocyanates.

## Commercial Availability

**2,6-Difluorophenyl isothiocyanate** is readily available from a variety of chemical suppliers. The table below summarizes key information from several vendors, offering researchers a quick reference for procurement.

Supplier	Product Name	Purity	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
Amerigo Scientific	2,6-Difluorophenyl isothiocyanate	98%	207974-17-2	F <sub>2</sub> C <sub>6</sub> H <sub>3</sub> NCS	171.17
Sigma-Aldrich	2,6-Difluorophenyl isothiocyanate	98%	207974-17-2	F <sub>2</sub> C <sub>6</sub> H <sub>3</sub> NCS	171.17
ChemicalBook	2,6-DIFLUOROPHENYL ISOTHIOCYANATE	Not Specified	207974-17-2	C <sub>7</sub> H <sub>3</sub> F <sub>2</sub> NS	171.17
Fluoropharm	2,6-Difluorophenyl isothiocyanate	Not Specified	207974-17-2	C <sub>7</sub> H <sub>3</sub> F <sub>2</sub> NS	171.17

## Physicochemical Properties

The following table summarizes the key physical and chemical properties of **2,6-Difluorophenyl isothiocyanate**.

Property	Value
Boiling Point	217 °C (lit.)
Density	1.325 g/mL at 25 °C (lit.)
Refractive Index (n <sub>20/D</sub> )	1.604 (lit.)
Storage Temperature	2-8°C

## Experimental Protocols

### Synthesis of 2,6-Difluorophenyl Isothiocyanate from 2,6-Difluoroaniline

This protocol is adapted from a general procedure for the synthesis of aryl isothiocyanates.<sup>[1]</sup>

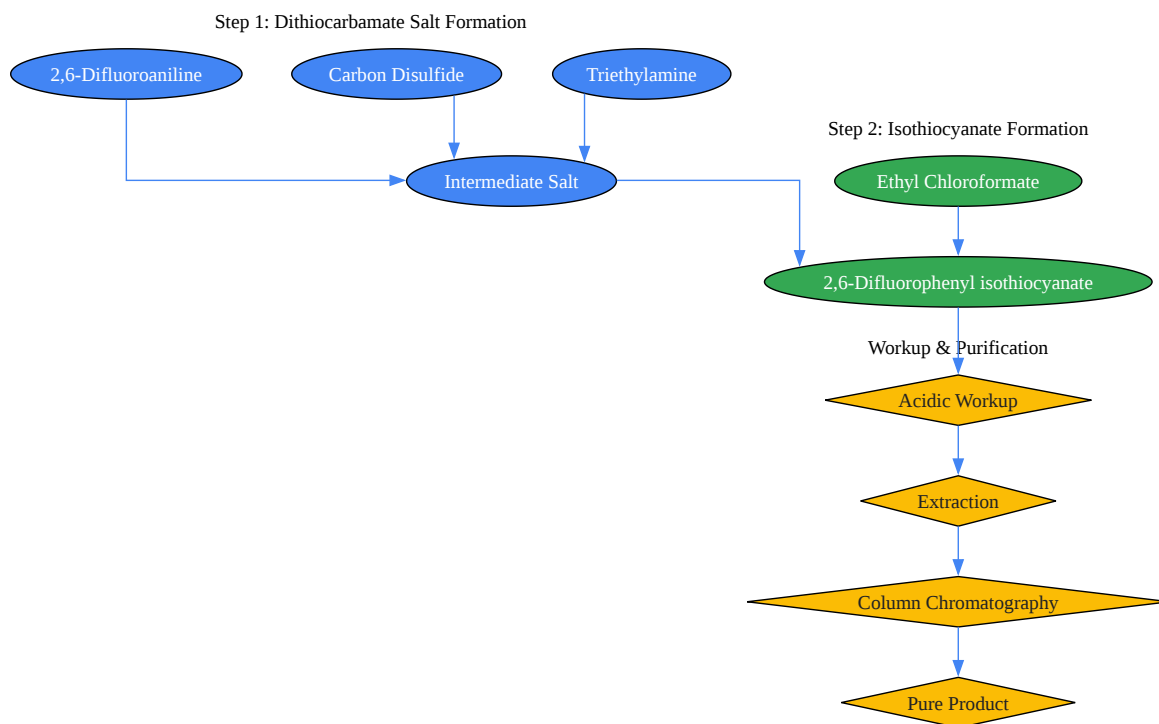
Materials:

- 2,6-Difluoroaniline
- Carbon disulfide (CS<sub>2</sub>)
- Triethylamine (Et<sub>3</sub>N)
- Ethyl chloroformate
- Chloroform (CHCl<sub>3</sub>)
- Ice
- Water
- Concentrated hydrochloric acid (HCl)
- Silica gel for column chromatography
- n-Hexane

Procedure:

- In a reaction vessel equipped with a stirrer and cooled with an ice bath, mix 2,6-difluoroaniline and triethylamine.
- Slowly add carbon disulfide to the mixture over a period of approximately 2.5 hours while maintaining the cool temperature and stirring.
- Continue stirring at the same temperature for an additional 2 hours, during which time a precipitate should begin to form.
- Allow the mixture to gradually warm to room temperature and continue stirring for another 2 hours.
- Store the reaction mixture in a refrigerator overnight.
- Add chloroform to the solidified reaction mixture and stir to create a suspension.
- Cool the mixture to 10°C and slowly add ethyl chloroformate over 2 hours.
- Stir the mixture for an additional 3.5 hours at room temperature.
- Pour the reaction solution into ice water and acidify to a weakly acidic pH with concentrated hydrochloric acid.
- Separate the chloroform layer.
- Wash the organic layer with water, dry it, and concentrate it under reduced pressure.
- Purify the resulting residue by column chromatography on silica gel using n-hexane as the eluent to obtain **2,6-difluorophenyl isothiocyanate** as a colorless oil.

Workflow for the Synthesis of **2,6-Difluorophenyl Isothiocyanate**:



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Synthesis of **2,6-Difluorophenyl Isothiocyanate**.

## Synthesis of N-Aryl-N'-(2,6-difluorophenyl)thiourea

This is a general procedure for the reaction of an isothiocyanate with a primary amine to form a thiourea derivative.<sup>[2]</sup><sup>[3]</sup>

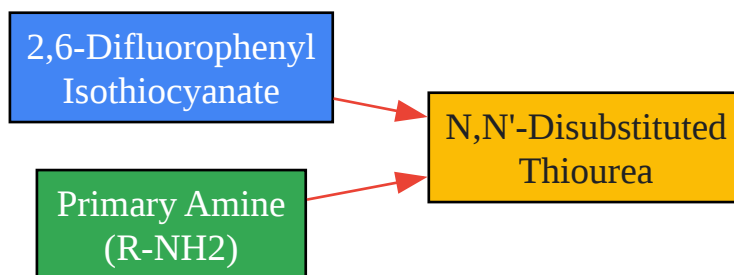
Materials:

- **2,6-Difluorophenyl isothiocyanate**
- Substituted primary amine
- Anhydrous solvent (e.g., Dichloromethane (DCM), Tetrahydrofuran (THF), or Acetonitrile)
- Stirring apparatus
- Reaction vessel (e.g., round-bottom flask)
- Apparatus for solvent removal (e.g., rotary evaporator)
- Silica gel for flash column chromatography (if necessary)
- Eluent for chromatography (e.g., a gradient of ethyl acetate in hexanes)

Procedure:

- In a clean, dry reaction vessel, dissolve **2,6-difluorophenyl isothiocyanate** (1.0 equivalent) in a suitable anhydrous solvent to a concentration of approximately 0.1–0.5 M.
- To the stirred solution of the isothiocyanate, add the primary amine (1.0–1.1 equivalents) dropwise at room temperature.
- Monitor the reaction progress using thin-layer chromatography (TLC). The reaction is typically complete within a few hours at room temperature. Gentle heating can be applied to accelerate the reaction if the reactants are not very reactive.
- Once the reaction is complete, remove the solvent under reduced pressure.
- The crude product can be purified by flash column chromatography on silica gel using an appropriate eluent system to yield the pure N-aryl-N'-(2,6-difluorophenyl)thiourea.

General Reaction Scheme for Thiourea Synthesis:



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Thiourea formation from isothiocyanate and amine.

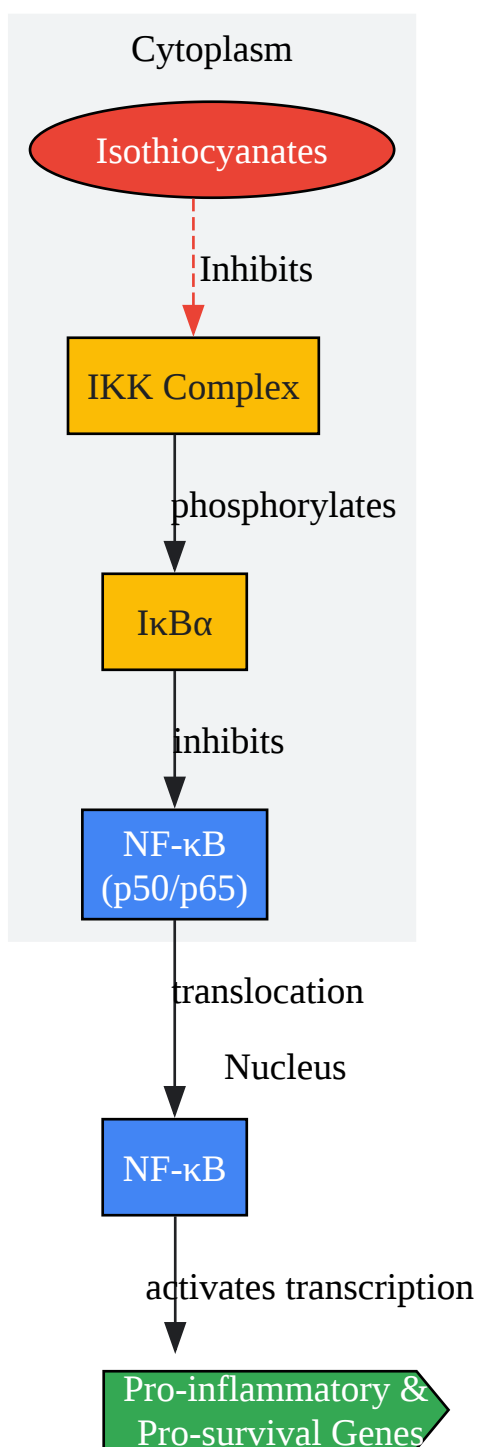
## Biological Activity and Signaling Pathways

Isothiocyanates (ITCs) are a class of naturally occurring compounds found in cruciferous vegetables that have garnered significant attention for their potential health benefits, including anticancer and anti-inflammatory properties.<sup>[4][5]</sup> While specific studies on **2,6-difluorophenyl isothiocyanate** are limited, the general mechanisms of action for ITCs are well-established and likely apply to this analog.

## Anticancer Activity and the NF-κB Pathway

The transcription factor NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) is a key regulator of inflammation, cell survival, and proliferation.<sup>[6][7]</sup> In many cancers, the NF-κB pathway is constitutively active, promoting tumor growth and resistance to therapy. Isothiocyanates have been shown to inhibit the NF-κB signaling pathway.<sup>[8][9]</sup>

Mechanism of NF-κB Inhibition by Isothiocyanates:



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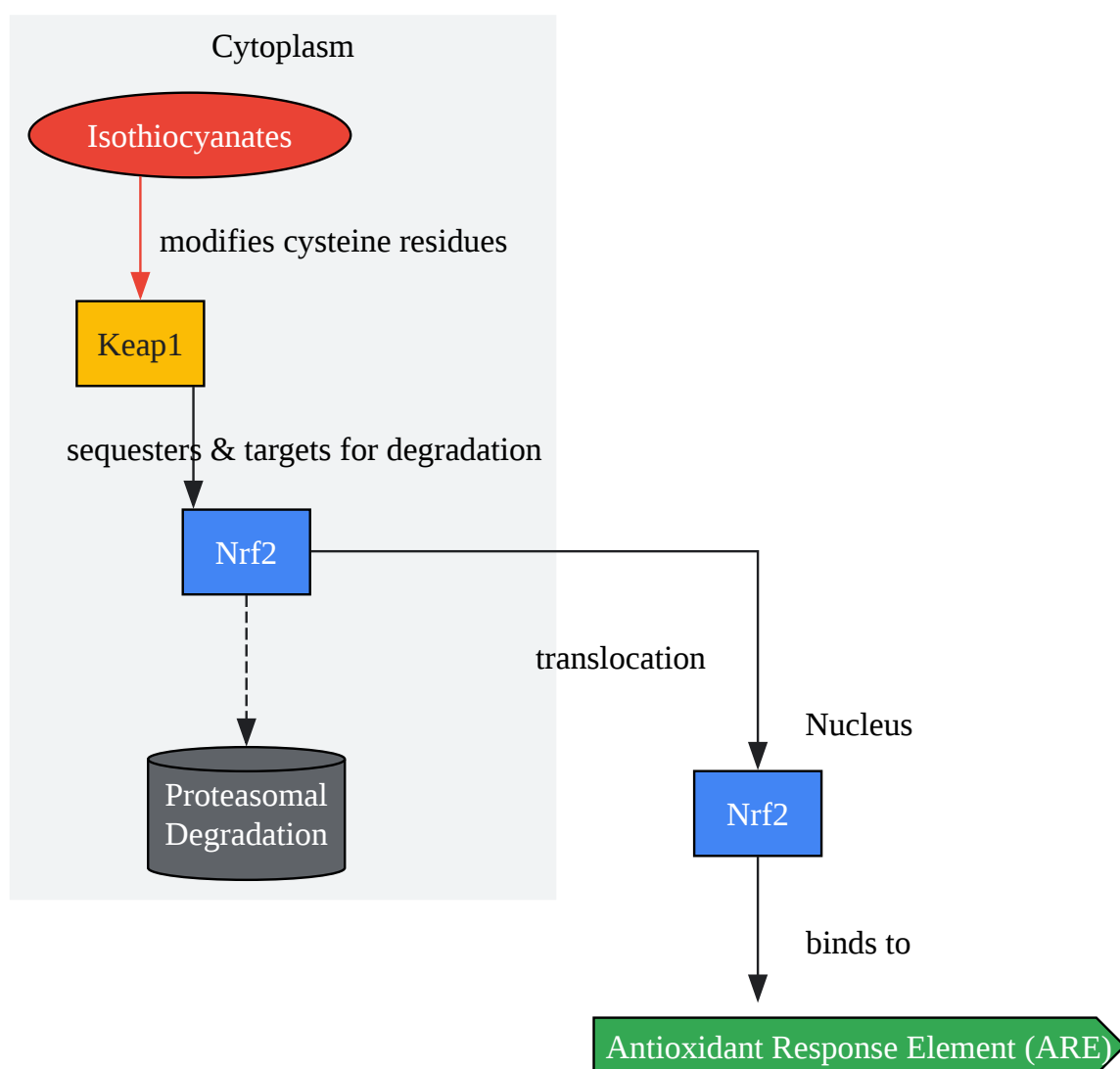
Isothiocyanate inhibition of the NF-κB pathway.



## Antioxidant and Anti-inflammatory Effects via the Nrf2 Pathway

Nrf2 (nuclear factor erythroid 2-related factor 2) is a transcription factor that plays a crucial role in the cellular defense against oxidative stress by regulating the expression of antioxidant and detoxification genes.<sup>[10][11][12][13]</sup> Isothiocyanates are potent activators of the Nrf2 pathway.<sup>[10][13]</sup>

Mechanism of Nrf2 Activation by Isothiocyanates:



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### Isothiocyanate activation of the Nrf2 pathway.

In conclusion, **2,6-Difluorophenyl isothiocyanate** is a commercially accessible and valuable reagent for chemical synthesis. While direct biological studies on this specific compound are not abundant, the well-documented activities of the broader isothiocyanate class suggest its potential as a modulator of key cellular signaling pathways involved in cancer and inflammation. The provided protocols and pathway diagrams serve as a foundational resource for researchers interested in exploring the applications of this compound.

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